

Personal protective equipment for handling 2-Methyl-5-nitroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-5-nitroaniline

Cat. No.: B049896

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Essential Safety and Handling Guide for 2-Methyl-5-nitroaniline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Methyl-5-nitroaniline** (CAS No. 99-55-8). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identity and Hazards

Property	Value	References
Synonyms	2-Amino-4-nitrotoluene, 5-Nitro-o-toluidine	[1]
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[2]
Molecular Weight	152.15 g/mol	[2]
Appearance	Golden yellow powder/crystals	[2]
Melting Point	103-107 °C	[2]

Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Category 3	H301: Toxic if swallowed
Acute Toxicity (Dermal)	Category 3	H311: Toxic in contact with skin
Acute Toxicity (Inhalation)	Category 3	H331: Toxic if inhaled
Carcinogenicity	Category 2	H351: Suspected of causing cancer
Chronic Aquatic Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects

This data is compiled from multiple safety data sheets.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step procedure is mandatory to minimize exposure and ensure a safe working environment.

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)[\[5\]](#)
- Ensure that an eyewash station and a safety shower are readily accessible and functional.[\[4\]](#)
- Verify that the work area is free of incompatible materials such as strong oxidizing agents, acids, acid anhydrides, acid chlorides, and chloroformates.[\[5\]](#)[\[6\]](#)

2. Personal Protective Equipment (PPE) Selection:

- A risk-based approach should be taken when selecting PPE. The following table outlines the required equipment.[\[2\]](#)[\[4\]](#)

PPE Category	Specification	Standards/References
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	EN 166, 29 CFR 1910.133
Skin Protection	Chemical-resistant gloves (e.g., Nitrile) and a lab coat or impervious protective clothing.	Consult glove manufacturer data.
Respiratory Protection	For tasks with a high risk of dust generation (e.g., weighing, open transfers), a NIOSH-approved respirator is required.	NIOSH, EN 149

3. Handling Procedure:

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[3\]](#)[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in the handling area.[\[3\]](#)[\[6\]](#)
- After handling, wash hands thoroughly.[\[3\]](#)[\[6\]](#)

4. Storage:

- Store in a cool, dry, and well-ventilated area in a tightly closed container.[\[3\]](#)[\[6\]](#)
- The storage area should be locked.[\[3\]](#)

Emergency Procedures

Situation	Action
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor immediately.[3][7]
Skin Contact	Immediately wash the affected skin with plenty of water. Take off all contaminated clothing immediately.[3][7]
Eye Contact	Rinse eyes with water as a precaution.[3][7]
Ingestion	Rinse the mouth. Call a physician or POISON CENTER immediately. Do NOT induce vomiting. [3][7]
Spill	Evacuate and ventilate the spill area. Wear appropriate PPE. For containment, use a clean shovel to place the material into a dry, covered container without compressing it.[3][7]

Disposal Plan

Contaminated materials and waste must be handled as hazardous waste.[4]

1. Waste Collection:

- Collect waste material in a suitable, labeled, and sealed container.[4]

2. Disposal of Contaminated PPE:

- Used gloves, lab coats, and other disposable PPE should be collected in a designated hazardous waste container.[4]

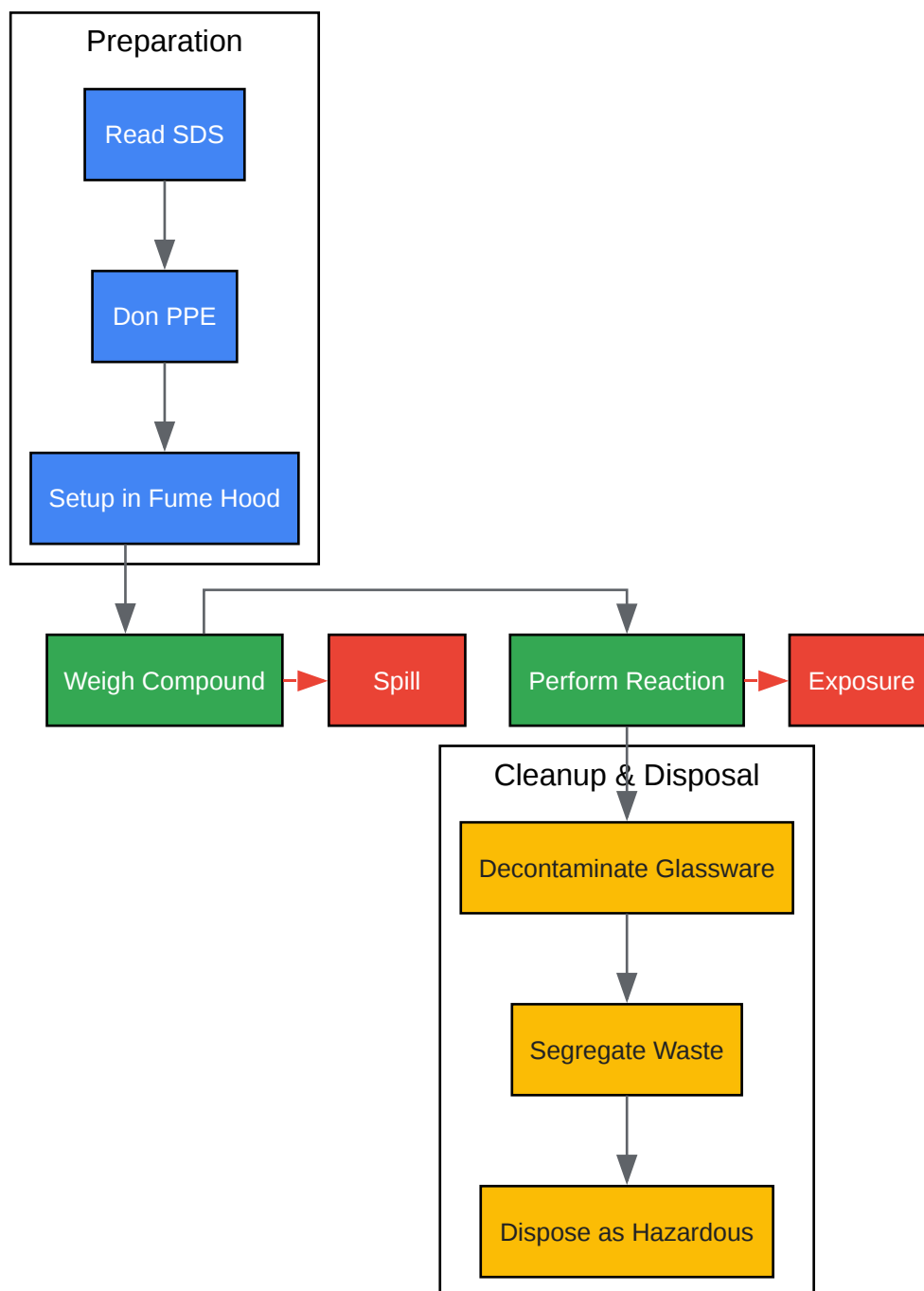
3. Final Disposal:

- Dispose of contents and container in accordance with licensed collector's sorting instructions.[3]

- Do not allow the chemical or its containers to enter drains or waterways.[4]

Experimental Workflow and Safety Diagram

Workflow for Handling 2-Methyl-5-nitroaniline



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Caption: A logical workflow for the safe handling of **2-Methyl-5-nitroaniline**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Methyl-5-nitroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b049896#personal-protective-equipment-for-handling-2-methyl-5-nitroaniline\]](https://www.benchchem.com/product/b049896#personal-protective-equipment-for-handling-2-methyl-5-nitroaniline)

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Address: 3281 E Guasti Rd

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